

Essential Safety and Logistical Information for Handling 5-Bromo-2-isopropylpyridine

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Compound of Interest

Compound Name: 5-Bromo-2-isopropylpyridine

Cat. No.: B1286660

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This guide provides crucial safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **5-Bromo-2-isopropylpyridine**. Adherence to these procedures is vital for ensuring personal and environmental safety. The information presented is based on data for the closely related isomer, 2-Bromo-5-isopropylpyridine, and should be considered a strong guideline in the absence of a specific Safety Data Sheet (SDS) for **5-Bromo-2-isopropylpyridine**.

Hazard Identification and Classification

5-Bromo-2-isopropylpyridine is classified as a hazardous substance. The primary hazards are outlined below, based on GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications for the 2-bromo isomer.

Signal Word: Warning

Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Quantitative Data Summary

The following tables summarize key quantitative data for 2-Bromo-5-isopropylpyridine, which is expected to be comparable to **5-Bromo-2-isopropylpyridine**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ BrN	[1]
Molecular Weight	200.08 g/mol	[1][2]
Appearance	Solid or semi-solid or lump or liquid	
Storage Temperature	Room Temperature, under inert atmosphere	

| Purity | ~95% | |

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

(Data based on 2-Bromo-5-isopropylpyridine)

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risk.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. All PPE should meet established standards (e.g., NIOSH in the US, EN in the EU).

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles meeting EN166 (EU) or ANSI Z87.1 (US) standards. A face shield should be worn over goggles if there is a significant splash hazard.[3]	Protects against splashes and vapors causing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber) and a fully buttoned lab coat. [3][4]	Prevents skin contact which can cause irritation.[4]
Respiratory Protection	Work must be conducted in a certified chemical fume hood. [3][5] If there is a risk of generating aerosols or dust outside a fume hood, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.	Protects against inhalation which may cause respiratory irritation.[4]

Step-by-Step Handling Procedure

1. Preparation:

- Ensure an SDS for a closely related compound like 2-Bromo-5-isopropylpyridine is accessible.
- Verify that a certified chemical fume hood is available and functioning correctly.
- Ensure an emergency eyewash station and safety shower are accessible within a 10-second travel distance.[6]
- Prepare and label all necessary equipment and secondary containers.

2. Handling the Chemical:

- Conduct all manipulations of **5-Bromo-2-isopropylpyridine** inside a chemical fume hood.[5]
- Wear the mandatory PPE as specified in the table above.
- Avoid all personal contact, including inhalation of vapors.[7]
- When not in use, keep the container tightly closed and stored under an inert atmosphere.[8]
- Do not eat, drink, or smoke in the handling area.[4][7]

3. Spill Management:

- Minor Spill (in fume hood): Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).[4] Collect the contaminated material into a labeled, sealed container for hazardous waste disposal.[4] Clean the spill area with an appropriate solvent and then soap and water.
- Major Spill: Evacuate the immediate area. Alert colleagues and the laboratory supervisor. If safe to do so, turn off ignition sources.[7] The spill should be handled by trained emergency personnel equipped with appropriate respiratory and protective gear.[4]

Disposal Plan

All waste containing **5-Bromo-2-isopropylpyridine** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- As a halogenated organic compound, waste **5-Bromo-2-isopropylpyridine** and its solutions should be collected in a dedicated, properly labeled, and sealed hazardous waste container. [9][10]
- Do not mix with non-halogenated or other incompatible waste streams.[9]
- Solid waste (e.g., contaminated gloves, paper towels, and weighing boats) should be collected in a separate, clearly labeled, sealed container.

2. Container Management:

- Use containers that are chemically compatible and in good condition.
- Keep waste containers closed at all times, except when adding waste.[8]
- Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.[6]

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor.[5]
- Waste pyridine and its derivatives are typically disposed of via high-temperature incineration (e.g., rotary kiln or liquid injection incineration).[11]

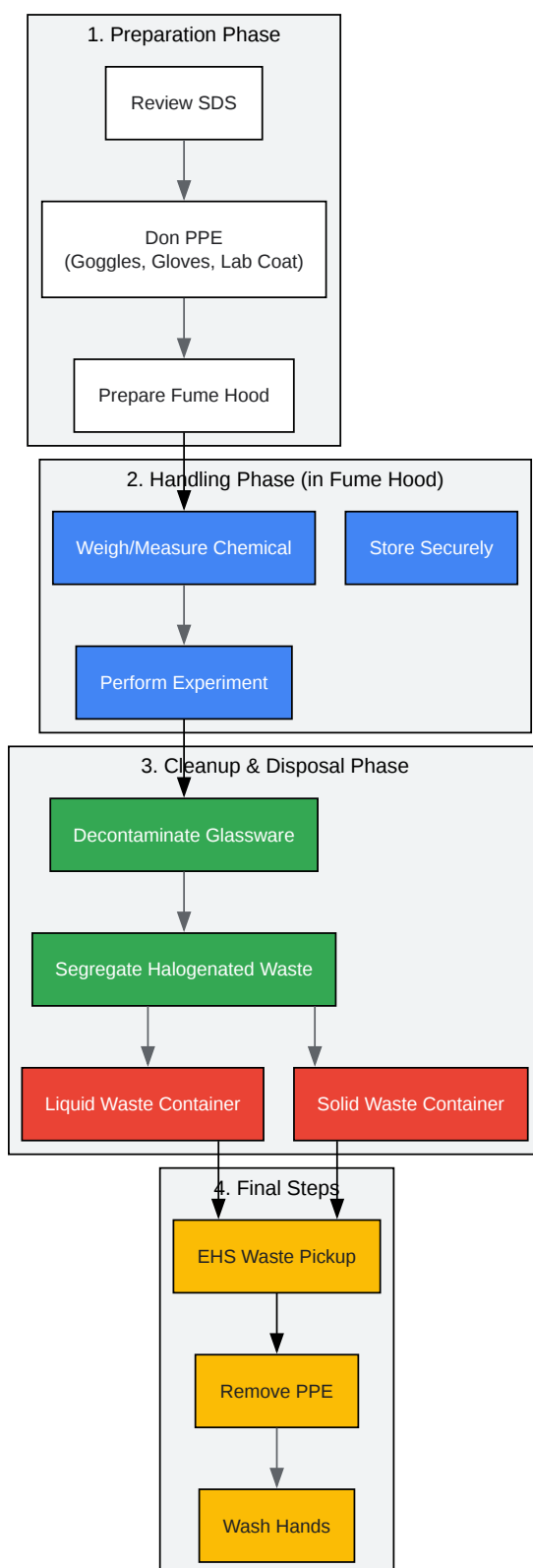
First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][5]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[4][5][8]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Call a physician or poison control center immediately.[3]

Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **5-Bromo-2-isopropylpyridine**.



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